

# Commercial Suppliers and Technical Guide for 3-Nitrobenzoyl Chloride

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## Compound of Interest

Compound Name: 3-Nitrobenzoyl chloride

Cat. No.: B089680

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This technical guide provides an in-depth overview of **3-Nitrobenzoyl chloride** (CAS No. 121-90-4), a key reagent in organic synthesis, particularly within the pharmaceutical and chemical research sectors. This document outlines commercially available sources, key chemical and physical properties, and detailed experimental protocols for its application in common synthetic transformations.

## Commercial Availability

**3-Nitrobenzoyl chloride** is readily available from a variety of commercial chemical suppliers. These suppliers offer the compound in various purities and quantities, catering to the needs of both small-scale research and larger-scale drug development operations. The following tables summarize the offerings from several prominent suppliers.

Table 1: Major Commercial Suppliers of **3-Nitrobenzoyl Chloride**

Supplier	Purity	Available Quantities	Notes
Thermo Scientific Chemicals (formerly Alfa Aesar)	98%	50 g	Product originally part of the Alfa Aesar portfolio. <a href="#">[1]</a>
Sigma-Aldrich (Merck)	98%	25 g, 100 g	
Santa Cruz Biotechnology	-	-	Biochemical for proteomics research.
TCI America	>98.0% (GC)	25 g, 100 g, 500 g	For professional manufacturing and research laboratories. <a href="#">[2]</a>
Lab Pro Inc.	Min. 98.0% (GC,T)	25 g	<a href="#">[3]</a>
Scimplify	-	Bulk quantities	Manufacturer and bulk chemical supplier in the USA. <a href="#">[4]</a>
Zarlish Polychemicals Private Limited (IndiaMART)	99%	As per customer requirement	Available as a liquid. <a href="#">[5]</a>
Chinachemnet	-	-	Connects with various Chinese suppliers like Jiangsu Wanlong Technology Co., Ltd. and Shenyang Shendong Chemical Factory. <a href="#">[6]</a> <a href="#">[7]</a>

## Physicochemical Properties

**3-Nitrobenzoyl chloride** is a versatile chemical intermediate. Its reactivity is primarily dictated by the acyl chloride functional group, which is activated by the electron-withdrawing nitro group at the meta-position. The following table summarizes its key physicochemical properties.

Table 2: Physicochemical Data for **3-Nitrobenzoyl Chloride**

Property	Value	Source(s)
CAS Number	121-90-4	[1][2][3][5][8]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClNO <sub>3</sub>	[1][5][8]
Molecular Weight	185.56 g/mol	[5][8]
Appearance	White to yellow or brown solid/liquid	[3][5]
Melting Point	31-34 °C	[5][8]
Boiling Point	275-278 °C	[5][8]
Purity	≥98%	[1][3][8]
Solubility	Decomposes in water	[5]
Flash Point	>112 °C	[8]

## Experimental Protocols

**3-Nitrobenzoyl chloride** is a valuable building block for the synthesis of a wide range of organic molecules, including active pharmaceutical ingredients. Its primary applications involve nucleophilic acyl substitution reactions, such as the formation of amides and esters, and electrophilic aromatic substitution reactions like Friedel-Crafts acylation.

### Amide Synthesis from 3-Nitrobenzoyl Chloride and a Primary Amine

This protocol details a general procedure for the acylation of a primary amine with **3-nitrobenzoyl chloride** under Schotten-Baumann conditions.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary amine (1.0 equivalent) in anhydrous dichloromethane (DCM).

- **Base Addition:** Cool the solution to 0 °C in an ice bath and add triethylamine (1.5 equivalents) to the solution.
- **Acylation:** In a separate flask, dissolve **3-nitrobenzoyl chloride** (1.05 equivalents) in anhydrous DCM. Add the **3-nitrobenzoyl chloride** solution dropwise to the cooled amine solution over 15-20 minutes with vigorous stirring, maintaining the temperature below 10°C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by recrystallization or column chromatography on silica gel to afford the pure N-substituted-3-nitrobenzamide.

## Friedel-Crafts Acylation of Benzene with 3-Nitrobenzoyl Chloride

This protocol describes a general procedure for the Friedel-Crafts acylation of benzene to synthesize (3-nitrophenyl)(phenyl)methanone.

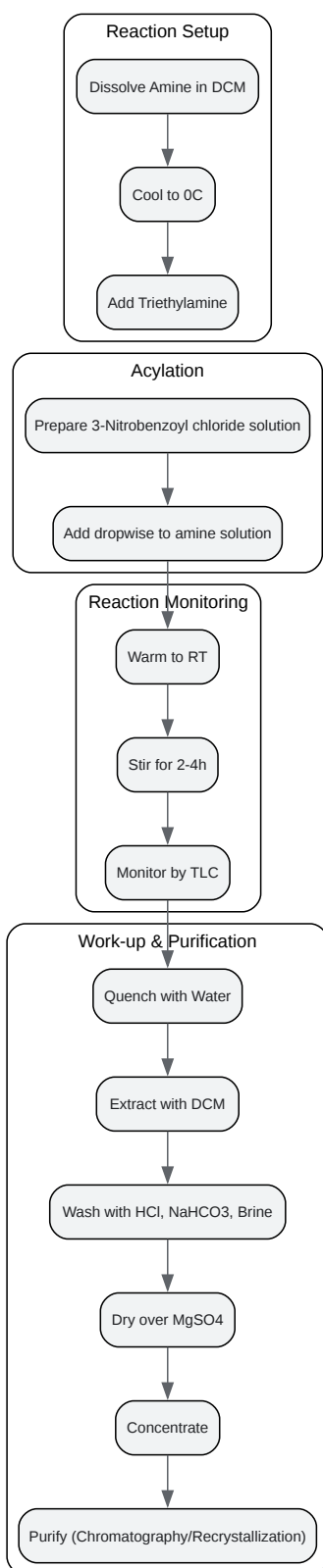
### Methodology:

- **Reaction Setup:** In a flask equipped with a nitrogen inlet, overhead stirrer, and reflux condenser, add **3-nitrobenzoyl chloride** (1.0 equivalent), benzene (as the limiting reagent or solvent), and aluminum chloride (1.1 equivalents).
- **Reaction:** Heat the mixture to reflux (around 80°C for benzene) and maintain for several hours. Monitor the reaction progress by TLC or GC-MS.
- **Quenching:** After cooling to room temperature, slowly pour the reaction mixture into a mixture of crushed ice and concentrated hydrochloric acid.

- **Extraction:** Extract the aqueous layer with an organic solvent such as dichloromethane or ethyl acetate.
- **Washing:** Wash the combined organic layers with water, saturated sodium bicarbonate solution, and brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography or recrystallization to yield the pure ketone.

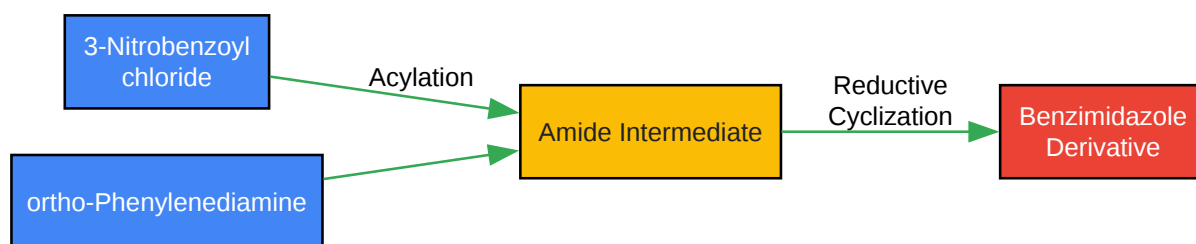
## Visualized Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate a typical experimental workflow for amide synthesis and a representative reaction pathway for the synthesis of a benzimidazole derivative, a common structural motif in medicinal chemistry.



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Caption: General experimental workflow for amide synthesis using **3-Nitrobenzoyl chloride**.



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Caption: Synthesis of a benzimidazole derivative using **3-Nitrobenzoyl chloride**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. Benzoyl chloride, 3-nitro- | C<sub>7</sub>H<sub>4</sub>ClNO<sub>3</sub> | CID 8495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. 3-Nitrobenzoyl chloride | CAS#:121-90-4 | Chemsrce [chemsrc.com]
- 7. US20110087013A1 - Friedel-Crafts acylation for the synthesis of aryl- and heteroaryl-(3-ethyl-4-nitrophenyl)-methanones - Google Patents [patents.google.com]
- 8. scbt.com [scbt.com]
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